

1-Methoxy-1-propene: A Technical Guide to Toxicity and Hazard Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Methoxy-1-propene**

Cat. No.: **B1630363**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicity and hazard information for **1-methoxy-1-propene**. The information is compiled from various sources to support risk assessment and safe handling practices in a research and development setting.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-methoxy-1-propene** is presented in the table below. These properties are essential for understanding the potential exposure routes and the substance's behavior in various experimental conditions.

Property	Value	Source
Molecular Formula	C4H8O	PubChem[1]
Molecular Weight	72.11 g/mol	PubChem[1]
CAS Number	4188-68-5	ChemNet[2]
Boiling Point	36.4°C at 760 mmHg	ChemNet[2]
Density	0.762 g/cm3	ChemNet[2]
Vapor Pressure	504 mmHg at 25°C	ChemNet[2]
Flash Point	-29 °C / -20.2 °F	Thermo Fisher Scientific[3]
Autoignition Temperature	180 °C / 356 °F	Thermo Fisher Scientific[3]
Water Solubility	Negligible	Thermo Fisher Scientific[3]
Appearance	Colorless liquid	Thermo Fisher Scientific[3]

Hazard Identification and Classification

1-Methoxy-1-propene is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This information is aggregated from notifications to the European Chemicals Agency (ECHA).[1][4]

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Signal Word: Danger[\[1\]](#)

Hazard Pictograms:

- Flame
- Exclamation Mark

Toxicological Data Summary

Comprehensive toxicological data for **1-methoxy-1-propene** is not readily available in the public domain. The following tables are structured to present key toxicological endpoints. For **1-methoxy-1-propene**, these fields are marked as "No data available" to reflect the current status of publicly accessible information. Researchers are strongly advised to consult the full ECHA registration dossier for this substance for any proprietary or more detailed study summaries.

Acute Toxicity

Endpoint	Species	Route	Value	Source
LD50	No data available	Oral	No data available	
LD50	No data available	Dermal	No data available	
LC50	No data available	Inhalation	No data available	

Note: Acute toxicity values are available for related compounds, but not for **1-methoxy-1-propene** itself. For example, the oral LD50 for the isomer 2-methoxypropene in rats is reported as 1.87 g/kg. However, this value should not be directly extrapolated to **1-methoxy-1-propene**.

Irritation and Sensitization

Endpoint	Species	Result	Source
Skin Irritation	No data available	Causes skin irritation (GHS Classification)	ECHA[1][4]
Eye Irritation	No data available	Causes serious eye irritation (GHS Classification)	ECHA[1][4]
Skin Sensitization	No data available	No data available	

Repeated Dose Toxicity

Endpoint	Species	Route	Duration	NOAEL/L OAEL	Effects Observed	Source
No data available						

Genotoxicity

Assay	Test System	Result	Source
Ames Test	No data available	No data available	
In vitro Chromosome Aberration	No data available	No data available	
In vivo Micronucleus Test	No data available	No data available	

Carcinogenicity

Species	Route	Duration	Result	Source
No data available	No data available	No data available	No data available	

Reproductive and Developmental Toxicity

Endpoint	Species	Route	Result	Source
Fertility	No data available	No data available	No data available	
Developmental Toxicity	No data available	No data available	No data available	

Experimental Protocols

While specific experimental reports for **1-methoxy-1-propene** are not publicly available, the following sections describe the principles of standard methodologies, based on OECD Test Guidelines, that would be employed to assess the toxicological endpoints for a chemical of this nature.

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This method is designed to determine the acute oral toxicity of a substance.

- Principle: The test involves administering the substance in a stepwise procedure using a set of fixed doses (5, 50, 300, and 2000 mg/kg body weight). The initial dose is selected based on a preliminary sighting study.

- Animals: Typically, a small number of female rats are used for each dose level.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage.
 - Animals are observed for signs of toxicity and mortality for up to 14 days.
 - Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Endpoint: The test allows for the classification of the substance into a GHS acute toxicity category based on the observed toxicity at the fixed dose levels.

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of an animal, typically an albino rabbit.
- Procedure:
 - The fur is removed from a small area on the back of the animal.
 - A dose of 0.5 mL (for liquids) of the test substance is applied to the prepared skin and covered with a gauze patch.
 - The exposure period is typically 4 hours.
 - After exposure, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) for up to 14 days.
- Endpoint: The severity of the skin reactions is scored, and the substance is classified based on the mean scores for erythema and edema.

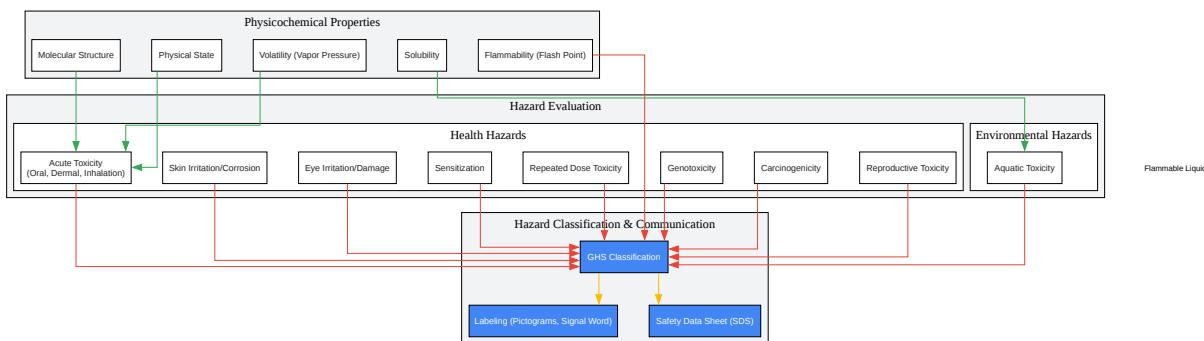
Acute Eye Irritation/Corrosion (OECD 405)

This method evaluates the potential of a substance to cause eye irritation or corrosion.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an animal, usually an albino rabbit. The other eye serves as a control.
- Procedure:
 - A small volume (typically 0.1 mL for liquids) of the test substance is instilled into the lower eyelid.
 - The eye is observed for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Endpoint: The severity of ocular lesions is scored, and the substance is classified based on the nature and reversibility of the observed effects.

Hazard Identification Workflow

The following diagram illustrates the logical workflow for identifying and classifying the hazards of a chemical substance like **1-methoxy-1-propene**, starting from its physicochemical properties to its toxicological evaluation.



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Caption: Logical workflow for chemical hazard identification.

Conclusion

1-Methoxy-1-propene is a highly flammable liquid that is classified as a skin and eye irritant, and may cause respiratory irritation. There is a notable lack of publicly available, detailed toxicological studies for this specific compound. Therefore, a cautious approach should be taken when handling this chemical. Researchers and drug development professionals should adhere to the safety precautions outlined in the Safety Data Sheet (SDS) and consider the GHS classifications when designing experimental protocols. For definitive toxicological information, it is imperative to consult the full registration dossier available from ECHA.

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